

# Application Notes and Protocols: C12-iE-DAP Working Solution

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## Compound of Interest

Compound Name: **C12-iE-DAP**

Cat. No.: **B15611023**

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## For Researchers, Scientists, and Drug Development Professionals

### Introduction

**C12-iE-DAP** (Lauroyl- $\gamma$ -D-glutamyl-meso-diaminopimelic acid) is a potent synthetic agonist for the Nucleotide-binding Oligomerization Domain-containing protein 1 (NOD1), an intracellular pattern recognition receptor.<sup>[1][2]</sup> As an acylated derivative of  $\gamma$ -D-Glu-mDAP (iE-DAP), the minimal peptidoglycan motif recognized by NOD1, **C12-iE-DAP** exhibits significantly higher potency, stimulating NOD1 at concentrations 100- to 1000-fold lower than iE-DAP.<sup>[1]</sup> It is a valuable tool for studying the activation of innate immune responses, particularly the signaling pathways involved in the recognition of bacterial components.<sup>[1][3]</sup> This document provides detailed protocols for the preparation of **C12-iE-DAP** working solutions and its application in cellular assays.

## Data Presentation

Table 1: Chemical and Physical Properties of **C12-iE-DAP**

Property	Value	Reference
Synonyms	Lauroyl- $\gamma$ -D-glutamyl-meso-diaminopimelic acid	<a href="#">[1]</a>
Molecular Formula	C <sub>24</sub> H <sub>43</sub> N <sub>3</sub> O <sub>8</sub>	<a href="#">[1]</a>
Molecular Weight	501.61 g/mol	<a href="#">[1]</a>
Appearance	Lyophilized solid	<a href="#">[1]</a>
Solubility	1 mg/mL in DMSO or methanol	<a href="#">[1]</a>
Storage	Store at -20°C for up to 1 year. Avoid repeated freeze-thaw cycles.	<a href="#">[1]</a>

Table 2: Recommended Working Concentrations for Cellular Assays

Cell Line	Application	Working Concentration	Reference
HEK-Blue™ NOD1	NOD1 activation (NF- $\kappa$ B reporter assay)	10 ng/mL - 10 $\mu$ g/mL	<a href="#">[1]</a>
THP-1	Cytokine (IL-8, TNF- $\alpha$ ) release	2 $\mu$ M - 50 $\mu$ M	<a href="#">[4]</a>
A549-Dual™	NF- $\kappa$ B and ISRE pathway activation	Not specified, but used for significant activation	<a href="#">[5]</a>
Bovine Mammary Epithelial Cells (BMECs)	Inflammatory response and tight junction disruption	10 ng/mL - 10,000 ng/mL	<a href="#">[6]</a>

## Experimental Protocols

### Protocol 1: Preparation of a 1 mg/mL Stock Solution

This protocol describes the reconstitution of lyophilized **C12-iE-DAP** to create a stock solution.

## Materials:

- **C12-iE-DAP** (lyophilized)
- Dimethyl sulfoxide (DMSO) or Methanol, sterile
- Sterile, nuclease-free microcentrifuge tubes
- Calibrated micropipettes and sterile tips

## Procedure:

- Aseptic Technique: Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination.
- Equilibration: Allow the lyophilized **C12-iE-DAP** vial to equilibrate to room temperature before opening to prevent condensation.
- Reconstitution: Carefully open the vial and add the appropriate volume of sterile DMSO or methanol to achieve a final concentration of 1 mg/mL. For example, to a 1 mg vial of **C12-iE-DAP**, add 1 mL of DMSO.
- Dissolution: Gently vortex or pipette the solution up and down to ensure the lyophilized powder is completely dissolved.
- Aliquoting: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This is crucial to avoid repeated freeze-thaw cycles which can degrade the compound.
- Storage: Store the aliquots at -20°C.

## Protocol 2: Preparation of Working Solutions for Cellular Assays

This protocol details the dilution of the stock solution to the final working concentration for cell-based experiments.

## Materials:

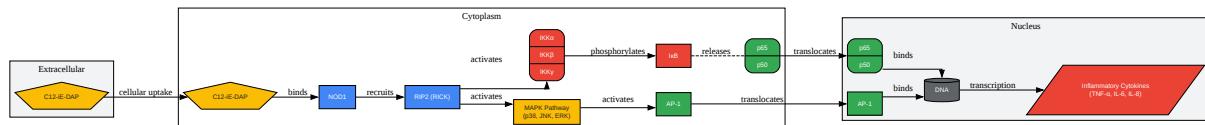
- 1 mg/mL **C12-iE-DAP** stock solution
- Sterile cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes or plates
- Calibrated micropipettes and sterile tips

#### Procedure:

- Thawing: Thaw a single aliquot of the 1 mg/mL **C12-iE-DAP** stock solution at room temperature.
- Intermediate Dilution (Optional but Recommended): It is often convenient to prepare an intermediate dilution from the stock solution. For example, dilute the 1 mg/mL stock 1:100 in sterile cell culture medium to create a 10 µg/mL intermediate solution.
- Final Dilution: Prepare the final working concentrations by diluting the stock or intermediate solution in the appropriate volume of cell culture medium.
  - Example for a 100 ng/mL working solution:
    - From a 10 µg/mL intermediate solution, perform a 1:100 dilution (e.g., add 10 µL of the 10 µg/mL solution to 990 µL of cell culture medium).
    - From a 1 mg/mL stock solution, perform a 1:10,000 dilution.
- Application to Cells: Add the prepared working solution to your cell cultures as per your experimental design. Ensure the final concentration of the solvent (e.g., DMSO) in the cell culture medium is non-toxic to the cells (typically  $\leq 0.1\%$ ).

## Mandatory Visualizations

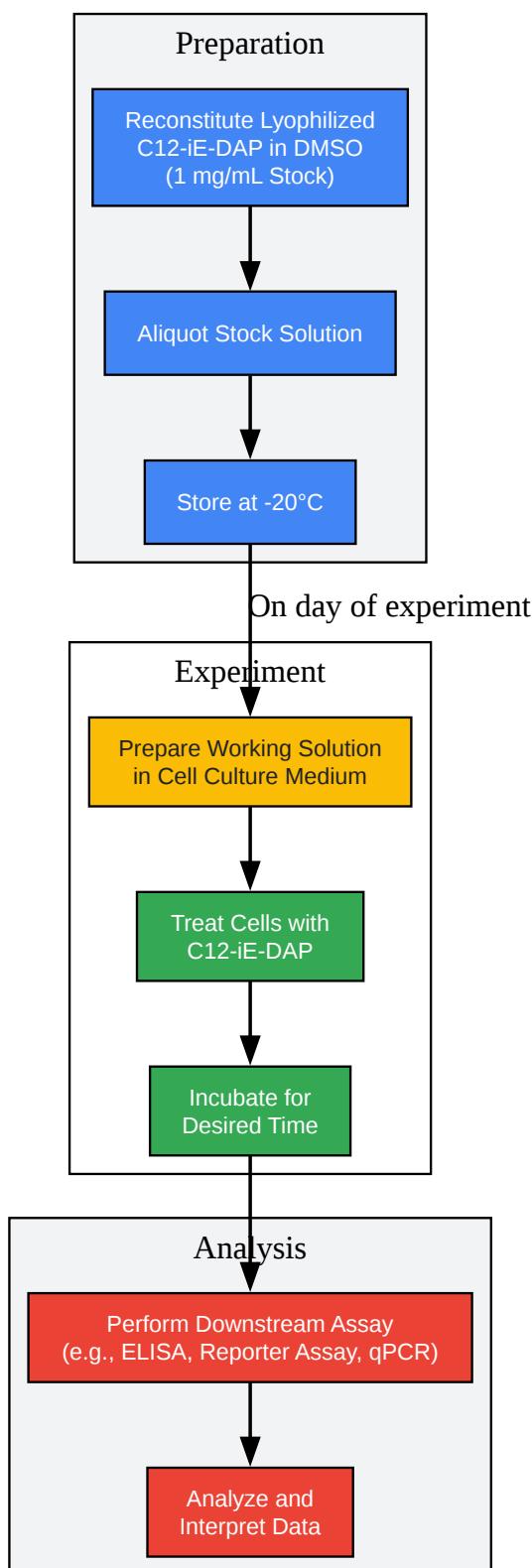
Signaling Pathway



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Caption: **C12-iE-DAP** signaling pathway via NOD1 activation.

### Experimental Workflow



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Caption: General experimental workflow for using **C12-iE-DAP**.

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